

Diisobutyl Hydrogen Phosphate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Diisobutyl hydrogen phosphate*

Cat. No.: *B049206*

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An In-depth Examination of the Chemical Properties, Structure, and Experimental Protocols Relevant to Scientific and Pharmaceutical Research

Diisobutyl hydrogen phosphate, a dialkyl phosphate ester, is a chemical compound with increasing relevance in various scientific fields, including organic synthesis and potentially in drug development. This technical guide provides a comprehensive overview of its chemical and physical properties, molecular structure, and outlines key experimental protocols for its synthesis and analysis. The information is tailored for researchers, scientists, and professionals in drug development who require a detailed understanding of this compound.

Core Chemical and Physical Properties

Diisobutyl hydrogen phosphate is an oily, colorless liquid. A summary of its key quantitative properties is presented in Table 1 for easy reference and comparison. It is important to distinguish this compound from its isomer, di-n-butyl hydrogen phosphate, as their physical properties differ.

Property	Value	Source
CAS Number	6303-30-6	[1][2][3]
Molecular Formula	C ₈ H ₁₉ O ₄ P	[1][2][3]
Molecular Weight	210.21 g/mol	[1][2][3]
Boiling Point (Predicted)	263.6 ± 23.0 °C	[2]
Density (at 20°C)	1.047 g/cm ³	[2][4]
pKa (Predicted)	1.60 ± 0.50	[2]
Water Solubility (at 20°C)	22.3 g/L	[2]
Solubility in Organic Solvents (at 20°C)	8259 g/L	[2]
LogP (at 20°C)	2.6	[2]
Vapor Pressure (at 25°C)	4.85 Pa	[2][4]

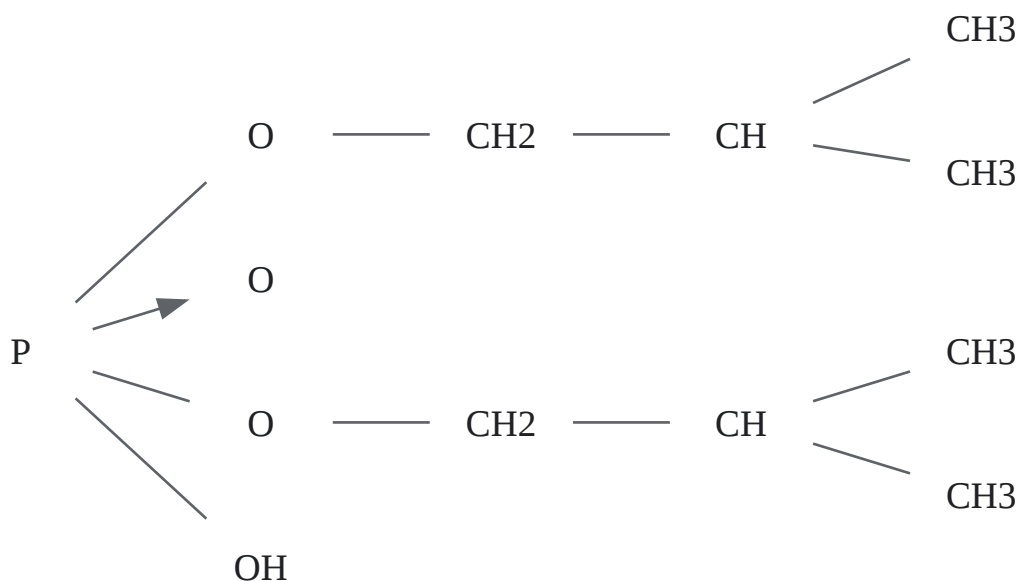
Molecular Structure and Identification

The structural identity of **diisobutyl hydrogen phosphate** is defined by a central phosphorus atom double-bonded to one oxygen atom, single-bonded to a hydroxyl group, and single-bonded to two isobutoxy groups.

Key Identifiers:

- IUPAC Name: **Diisobutyl hydrogen phosphate**[3]
- Synonyms: Phosphoric acid bis(2-methylpropyl) ester, Diisobutylphosphate[1][2][5]
- InChI: 1S/C₈H₁₉O₄P/c1-7(2)5-11-13(9,10)12-6-8(3)4/h7-8H,5-6H₂,1-4H₃,(H,9,10)[1][3]
- SMILES: CC(C)COP(=O)(O)OCC(C)C[1][3]

The chemical structure can be visualized using the following diagram:



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Figure 1. Chemical structure of **diisobutyl hydrogen phosphate**.

Experimental Protocols

Synthesis of Dialkyl Hydrogen Phosphates (General Procedure)

While a specific, detailed protocol for the synthesis of **diisobutyl hydrogen phosphate** is not readily available in the reviewed literature, a general procedure for the synthesis of dialkyl hydrogen phosphates can be adapted. This typically involves the reaction of the corresponding alcohol with a phosphorus reagent. One common method is the reaction of an alkyl chlorophosphate with a base.

Materials:

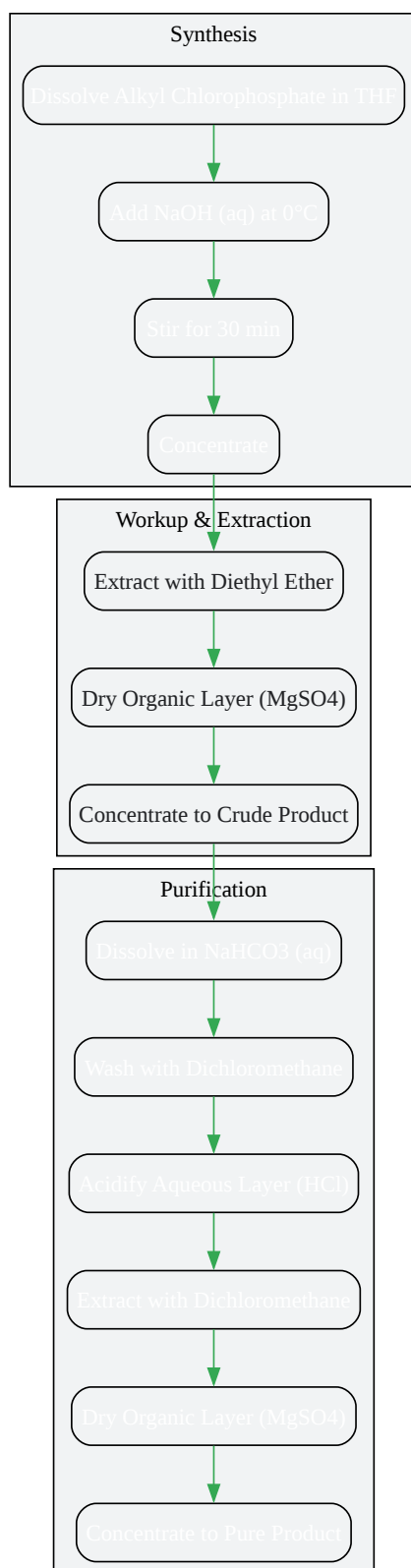
- Diisobutyl chlorophosphate (or a suitable precursor)
- Tetrahydrofuran (THF)
- 1 M Sodium hydroxide (NaOH) solution
- Diethyl ether (Et₂O)

- Magnesium sulfate (MgSO_4)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Dichloromethane (CH_2Cl_2)
- 1 M Hydrochloric acid (HCl)

Procedure:

- Dissolve the corresponding alkyl chlorophosphate (1 equivalent) in THF and cool the solution to 0°C .
- Add aqueous NaOH (1 M, 1 equivalent) dropwise to the solution.
- Stir the mixture vigorously at 0°C for 30 minutes.
- Concentrate the reaction mixture under reduced pressure.
- Extract the residual solid with Et_2O .
- Dry the organic layer over MgSO_4 , filter, and concentrate under reduced pressure to yield the crude product.
- For purification, dissolve the crude product in a saturated solution of NaHCO_3 and wash three times with CH_2Cl_2 .
- Acidify the aqueous layer with HCl (1 M) to a pH between 0 and 1.
- Extract the aqueous layer with CH_2Cl_2 (3 x 50 mL).
- Combine the organic layers, dry over MgSO_4 , and concentrate under reduced pressure to obtain the pure dialkyl hydrogen phosphate.

The following diagram illustrates the general workflow for the synthesis and purification of dialkyl hydrogen phosphates.



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Figure 2. General workflow for the synthesis and purification of dialkyl hydrogen phosphates.

Analytical Methods

High-Performance Liquid Chromatography (HPLC): A reverse-phase HPLC method can be employed for the analysis of **diisobutyl hydrogen phosphate**.

- Column: A C18 or a specialized reverse-phase column with low silanol activity (e.g., Newcrom R1) can be used.
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and an acid such as phosphoric acid or, for mass spectrometry compatibility, formic acid.
- Detection: UV or Mass Spectrometry (MS).

This method is scalable and can be adapted for preparative separation to isolate impurities.

Applications in Research and Drug Development

Diisobutyl hydrogen phosphate is primarily used as a solvent, plasticizer, and a reagent in chemical synthesis.^[6] Its role as a flame retardant has also been noted.^[7] In the context of drug development, while specific applications of **diisobutyl hydrogen phosphate** are not extensively documented, the broader class of organophosphates holds significance.

Potential Roles:

- Reagent in Phosphorylation Reactions: Phosphate esters are fundamental in biochemical processes, and synthetic analogues can be used as reagents to introduce phosphate groups into molecules, potentially altering their biological activity or solubility.
- Prodrug Moiety: The phosphate group can be incorporated into a drug molecule to create a prodrug. This strategy is often employed to improve a drug's solubility, permeability, or to achieve targeted delivery, with the phosphate group being cleaved in vivo to release the active drug.

Reactivity and Safety

Reactivity: **Diisobutyl hydrogen phosphate** is a moderately strong acid. It can react with strong oxidizing agents and bases.

Safety and Handling:

- Hazard Classification: Causes severe skin burns and eye damage (Skin Corrosion, Category 1C).[1]
- Precautionary Measures:
 - Do not breathe dust, fume, gas, mist, vapors, or spray.[1]
 - Wash skin thoroughly after handling.[1]
 - Wear protective gloves, protective clothing, eye protection, and face protection.[1]
 - If Swallowed: Rinse mouth. Do NOT induce vomiting.[1]
 - If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[1]
 - If Inhaled: Remove person to fresh air and keep comfortable for breathing.[1]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- Storage: Store locked up.[1]

This technical guide provides a foundational understanding of **diisobutyl hydrogen phosphate** for researchers and professionals. Further investigation into specific reaction conditions and applications is recommended for specialized research needs.

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